

comparing H-Lys-AMC with other fluorogenic protease substrates

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Compound of Interest

Compound Name: H-Lys-AMC

Cat. No.: B13090031

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H-Lys-AMC: Technical Performance & Comparative Analysis Guide

Executive Summary & Core Specificity

H-Lys-AMC (H-Lys-7-amino-4-methylcoumarin) is a fluorogenic substrate primarily utilized for the quantification of aminopeptidases—specifically those with specificity for N-terminal lysine residues, such as Aminopeptidase B (APB) and certain broad-spectrum aminopeptidases.

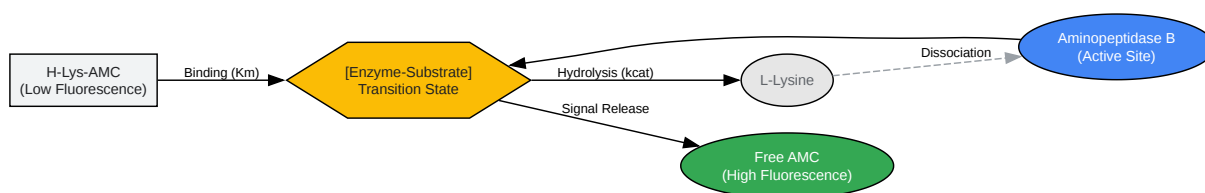
CRITICAL DISTINCTION: Unlike "blocked" substrates (e.g., Z-Lys-AMC or Boc-Lys-AMC), which are designed for endopeptidases like Trypsin or Plasmin, **H-Lys-AMC** possesses a free N-terminal amino group. This structural feature makes it a specific target for exopeptidases that require a free N-terminus to initiate cleavage. Using **H-Lys-AMC** to assay trypsin-like endopeptidases will yield negligible activity compared to blocked analogs, a common experimental error.

Mechanism of Action

The fluorogenic property relies on the amide linkage between the C-terminus of Lysine and the 7-amino-4-methylcoumarin (AMC) reporter.

- **Quenched State:** In the intact **H-Lys-AMC** molecule, the electron-withdrawing amide bond reduces the resonance of the coumarin ring, shifting its absorption and quenching fluorescence.
- **Enzymatic Hydrolysis:** The aminopeptidase recognizes the free N-terminal Lysine and hydrolyzes the peptide bond.
- **Signal Generation:** Free AMC is released.^[1] At physiological pH, the amine group of free AMC restores the electron-donating capacity, resulting in a strong fluorescence signal (Ex 380 nm / Em 460 nm).

Visualization: Hydrolysis Pathway



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Figure 1: Kinetic mechanism of **H-Lys-AMC** hydrolysis by aminopeptidases. The reaction is irreversible under assay conditions.

Comparative Analysis: H-Lys-AMC vs. Alternatives

A. Substrate Architecture Comparison

This table clarifies when to use **H-Lys-AMC** versus its blocked counterparts.

Substrate Variant	N-Terminus	Primary Enzyme Class	Specificity Logic
H-Lys-AMC	Free (-NH ₂)	Aminopeptidases (e.g., APB)	Requires free amine for recognition.
Z-Lys-AMC	Blocked (Cbz)	Endopeptidases (e.g., Plasmin)	Mimics internal peptide bond; prevents aminopeptidase action.
Boc-Lys-AMC	Blocked (Boc)	Endopeptidases / HDACs*	Used in HDAC assays only after deacetylation coupled with trypsin. [2]
Lys-pNA	Free (-NH ₂)	Aminopeptidases	Chromogenic alternative (lower sensitivity).

B. Fluorophore Performance: AMC vs. Competitors

When designing high-throughput screens (HTS), the choice of fluorophore impacts sensitivity and interference.

Feature	AMC (Coumarin)	AFC (Trifluoromethyl)	Rhodamine 110 (R110)	pNA (Chromogenic)
Excitation/Emission	380 nm / 460 nm	400 nm / 505 nm	498 nm / 521 nm	Abs 405 nm (Color)
Sensitivity	High (detects <50 pM)	High (detects <50 pM)	Very High (detects <10 pM)	Low (µM range)
Stokes Shift	~80 nm (Good)	~105 nm (Excellent)	~25 nm (Narrow)	N/A
pH Dependence	Signal drops < pH 7.0	Stable down to pH 6.0	Stable pH 4–9	pH Independent
Interference	UV-excited small molecules	Less interference	Minimal (Visible range)	Colored compounds

Scientist's Insight: While R110 is more sensitive, AMC remains the industry standard for routine kinetics because it is cost-effective, chemically stable, and possesses a large enough Stokes shift to avoid self-quenching artifacts common in high-concentration assays.

Experimental Protocol: Kinetic Assay for Aminopeptidase Activity

Objective: Determine the

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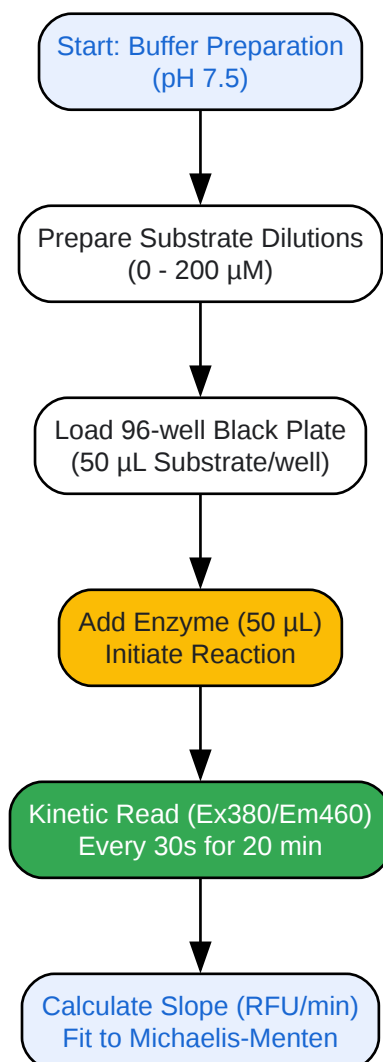
of an aminopeptidase using **H-Lys-AMC**.

Materials

- Buffer: 50 mM Tris-HCl, 0.1 M NaCl, pH 7.5 (Avoid phosphate buffers if calcium is required for the enzyme).
- Substrate Stock: 10 mM **H-Lys-AMC** in dry DMSO. Store at -20°C in the dark.
- Enzyme: Purified Aminopeptidase or Cell Lysate.[1]

- Standard: Free 7-Amino-4-methylcoumarin (AMC) for calibration curve.

Workflow Diagram



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Figure 2: Standard operating procedure for continuous kinetic assay.[3]

Step-by-Step Methodology

- AMC Standard Curve: Dilute free AMC (0 to 10 μM) in the assay buffer. Measure fluorescence (RFU).[1][4] Plot RFU vs. Concentration to obtain the conversion factor (, RFU/ μM).

- Substrate Preparation: Prepare a 2X serial dilution of **H-Lys-AMC** in buffer (Range: 0.5 μM to 100 μM final).
- Reaction Initiation:
 - Add 50 μL of 2X Substrate to wells of a black 96-well plate.
 - Add 50 μL of Enzyme solution.
 - Control: Include a "No Enzyme" well (Substrate + Buffer) to correct for background hydrolysis.
- Data Acquisition: Immediately monitor fluorescence at Ex 380 nm / Em 460 nm at 25°C or 37°C for 15–30 minutes.
- Analysis:
 - Calculate the initial velocity () from the linear portion of the curve (RFU/min).
 - Convert RFU/min to $\mu\text{M}/\text{min}$ using the standard curve slope .
 - Plot vs. $[\text{S}]$ and fit to the Michaelis-Menten equation:

Troubleshooting & Optimization (Self-Validating Systems)

- Inner Filter Effect: If using high substrate concentrations ($>100 \mu\text{M}$), the substrate itself may absorb the excitation light.
 - Validation: Check if doubling the substrate concentration at saturation results in a decrease in signal.

- pH Sensitivity: The fluorescence of AMC is pH-dependent ($pK_a \sim 7.8$). Below pH 7.0, the fluorescence intensity drops significantly.
 - Solution: If your enzyme requires acidic pH (e.g., Lysosomal enzymes), use H-Lys-AFC or H-Lys-R110 instead, as their fluorescence is stable in acidic environments.
- Autohydrolysis: **H-Lys-AMC** is relatively stable, but contaminants in crude lysates can cause background drift. Always subtract the "No Enzyme" control slope.

References

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